

# Toxicological Profile of 5-Chloro-2-mercaptobenzothiazole: An In-depth Technical Review

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## Compound of Interest

Compound Name: *5-Chloro-2-mercaptobenzothiazole*

Cat. No.: *B1225071*

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Disclaimer: The toxicological data available for **5-Chloro-2-mercaptobenzothiazole** (5-CMBT) is limited. Much of the detailed toxicological assessment, particularly concerning chronic effects, is based on data from its parent compound, 2-mercaptobenzothiazole (MBT). This review synthesizes the available information on 5-CMBT and leverages data from MBT to provide a more comprehensive, albeit provisional, toxicological profile. The structural similarity between the two compounds allows for some level of read-across, but caution is advised when extrapolating findings from MBT to 5-CMBT.

## Executive Summary

**5-Chloro-2-mercaptobenzothiazole** (CAS No: 5331-91-9) is a chlorinated derivative of 2-mercaptobenzothiazole. This document provides a comprehensive review of the available toxicological data for 5-CMBT to support risk assessment and guide future research. The primary data for 5-CMBT indicates moderate acute toxicity via oral, dermal, and inhalation routes, and it is classified as a skin and eye irritant. Detailed studies on genotoxicity, carcinogenicity, and reproductive toxicity for 5-CMBT are not readily available in the public domain. Therefore, this review incorporates data from the well-studied parent compound, 2-mercaptobenzothiazole (MBT), to infer potential hazards.

## Acute Toxicity

Available data from safety data sheets and chemical databases indicate that **5-Chloro-2-mercaptobenzothiazole** is classified as a Category 4 substance for acute oral, dermal, and inhalation toxicity under the Globally Harmonized System (GHS).[\[1\]](#)[\[2\]](#) An oral LD50 of 3200 mg/kg body weight has been reported for both mice and rats.

Table 1: Acute Toxicity Data for **5-Chloro-2-mercaptobenzothiazole**

Endpoint	Species	Route	Value	Classification	Reference
LD50	Mouse, Rat	Oral	3200 mg/kg bw	Category 4	
Acute Toxicity	-	Dermal	-	Category 4	<a href="#">[1]</a> <a href="#">[2]</a>
Acute Toxicity	-	Inhalation	-	Category 4	<a href="#">[1]</a> <a href="#">[2]</a>

## Irritation and Sensitization

5-CMBT is classified as a skin irritant (Category 2) and a serious eye irritant (Category 2).[\[1\]](#)[\[2\]](#) It may also cause respiratory irritation. While specific sensitization data for 5-CMBT is not available, the parent compound, MBT, is a known skin sensitizer.

Table 2: Irritation Data for **5-Chloro-2-mercaptobenzothiazole**

Endpoint	Result	Classification
Skin Irritation	Irritant	Category 2
Eye Irritation	Serious Irritant	Category 2
Respiratory Irritation	Potential Irritant	-

## Experimental Protocols (General)

Standard OECD guidelines are typically followed for these assessments.

- Acute Dermal Irritation/Corrosion (OECD 404): The test substance is applied to the shaved skin of experimental animals (typically rabbits) under a semi-occlusive patch for a defined

period. The skin is then observed for signs of erythema and edema at specified intervals.

- Acute Eye Irritation/Corrosion (OECD 405): A small amount of the test substance is instilled into the conjunctival sac of one eye of an experimental animal (typically a rabbit). The eye is then observed for opacity, iritis, and conjunctival redness and chemosis at specified intervals.

## Genotoxicity

Specific genotoxicity studies for **5-Chloro-2-mercaptopbenzothiazole** were not identified. For the parent compound, 2-mercaptopbenzothiazole (MBT), the genotoxicity profile is mixed. In vitro studies have shown some evidence of clastogenic effects in mammalian cells, while in vivo studies have generally been negative.

## Carcinogenicity

No carcinogenicity studies for **5-Chloro-2-mercaptopbenzothiazole** were found. The parent compound, 2-mercaptopbenzothiazole (MBT), has been classified by the International Agency for Research on Cancer (IARC) as "probably carcinogenic to humans" (Group 2A). This classification is based on limited evidence in humans and sufficient evidence in experimental animals.

## Reproductive and Developmental Toxicity

Data on the reproductive and developmental toxicity of **5-Chloro-2-mercaptopbenzothiazole** is not available. Studies on the parent compound, MBT, have not indicated specific reproductive or developmental toxicity.

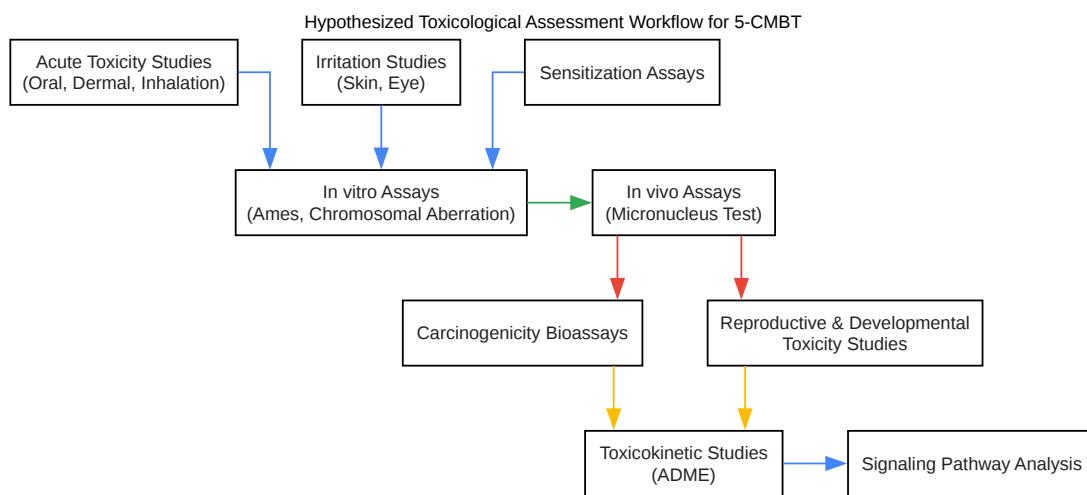
## Toxicokinetics

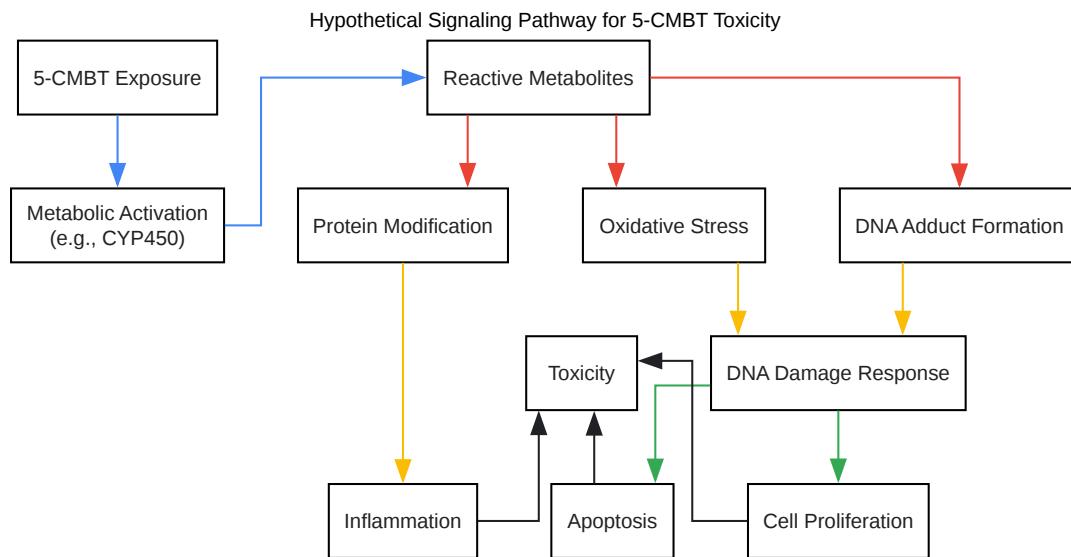
No toxicokinetic data for **5-Chloro-2-mercaptopbenzothiazole** were identified.

## Signaling Pathways and Mechanisms of Toxicity (Hypothesized)

Due to the lack of specific mechanistic data for 5-CMBT, the following workflow for assessing its toxicological profile is proposed. This workflow outlines a logical progression from initial

hazard identification to a more detailed mechanistic understanding, which is currently a knowledge gap.





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## References

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